

Propyl acetate CAS number and molecular structure

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Propyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyl acetate (n-propyl acetate) is an organic ester with the chemical formula C5H10O2.[1] It is a colorless liquid possessing a characteristic pear-like odor.[2] This compound is widely utilized as a solvent in various industries, including the manufacturing of coatings, printing inks, cosmetics, and fragrances.[1][2][3] In the pharmaceutical and drug development sectors, propyl acetate serves as a valuable solvent for extractions and purifications. This technical guide provides an in-depth overview of propyl acetate, covering its chemical and physical properties, a detailed experimental protocol for its synthesis, and a visualization of its molecular structure and reaction pathway.

Chemical and Physical Properties

The key quantitative data for **propyl acetate** are summarized in the table below for easy reference and comparison.



| Property | Value | Unit |
|----------------------|---|---------------|
| Identifiers | | |
| CAS Number | 109-60-4 | _ |
| IUPAC Name | Propyl acetate | |
| Synonyms | n-Propyl acetate, Propyl ethanoate, 1-Acetoxypropane | [1][4] |
| Molecular Properties | | |
| Molecular Formula | C5H10O2 | [1][2][5] |
| Molecular Weight | 102.13 | g/mol |
| Physical Properties | | |
| Appearance | Colorless liquid | [2][4] |
| Odor | Mild, fruity, pear-like | [1][2] |
| Density | 0.888 | g/mL at 25 °C |
| Boiling Point | 102 | °C |
| Melting Point | -95 | °C |
| Flash Point | 14 | °C |
| Solubility in Water | 18.9 | g/L |
| Refractive Index | 1.384 | at 20 °C |
| Vapor Pressure | 25 | mmHg at 20 °C |

Experimental Protocol: Synthesis of Propyl Acetate via Fischer-Speier Esterification

Propyl acetate is commonly synthesized through the Fischer-Speier esterification of acetic acid and 1-propanol, using a strong acid catalyst such as sulfuric acid.[1][2] This reversible reaction produces **propyl acetate** and water as a byproduct.[1][2]



Materials:

- 1-Propanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (H2SO4)
- Saturated Sodium Bicarbonate Solution (NaHCO₃)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Distilled Water

Equipment:

- Round-bottom flask
- Reflux condenser
- · Heating mantle
- Separatory funnel
- Distillation apparatus
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, combine 1-propanol and a molar excess of glacial acetic acid.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours to reach equilibrium.



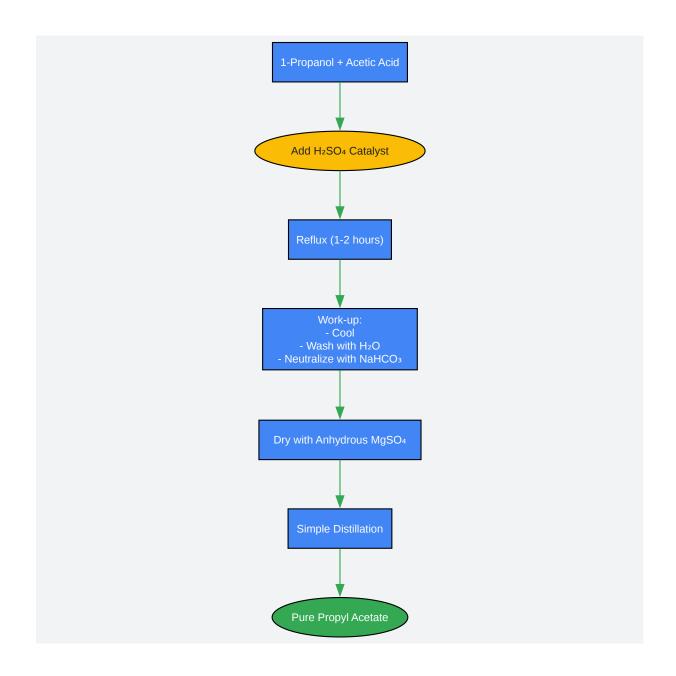
- · Work-up and Extraction:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with distilled water to remove the excess acid and alcohol.
 - Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
 - Wash again with distilled water to remove any residual sodium bicarbonate.
- Drying: Transfer the organic layer to a clean, dry flask and dry it over anhydrous magnesium sulfate or sodium sulfate to remove any remaining water.
- Purification:
 - Decant or filter the dried organic layer to remove the drying agent.
 - Purify the crude propyl acetate by simple distillation. Collect the fraction that boils at the known boiling point of propyl acetate (approximately 102 °C).

Visualizations Molecular Structure of Propyl Acetate

Caption: Molecular structure of **propyl acetate**.

Fischer-Speier Esterification Workflow





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Caption: Workflow for the synthesis of propyl acetate.



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